

An In-depth Technical Guide to the Isomers of C₇H₁₄Br₂

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Compound of Interest

Compound Name: 1,2-Dibromoheptane

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This technical guide provides a comprehensive overview of the isomers of the molecular formula C₇H₁₄Br₂. Due to the vast number of possible structural and stereoisomers, this document focuses on representative examples of linear and branched-chain dibromoheptanes. It includes their IUPAC nomenclature, available quantitative physical and spectroscopic data, detailed experimental protocols for their synthesis, and visualizations of relevant chemical pathways.

Introduction to the Isomers of C₇H₁₄Br₂

The molecular formula C₇H₁₄Br₂ represents a diverse range of acyclic and cyclic dibrominated hydrocarbons. The structural isomerism arises from variations in the carbon skeleton (linear vs. branched) and the positions of the two bromine atoms on the carbon chain. Furthermore, stereoisomerism (enantiomers and diastereomers) is possible in isomers with chiral centers. This guide will explore a selection of these isomers to provide a foundational understanding of their chemical properties and synthesis.

IUPAC Nomenclature and Structures of Selected C₇H₁₄Br₂ Isomers

The systematic naming of these compounds follows the IUPAC rules for nomenclature of organic chemistry. The longest carbon chain containing the bromine atoms is identified as the

parent alkane, and the positions of the bromine substituents are indicated by numerical locants.

Table 1: IUPAC Names and Structures of Selected Linear Dibromoheptane Isomers

IUPAC Name	Molecular Structure
1,1-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_5\text{CHBr}_2$
1,2-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_4\text{CHBrCH}_2\text{Br}$
1,3-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_3\text{CHBrCH}_2\text{CH}_2\text{Br}$
1,4-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_2\text{CHBr}(\text{CH}_2)_3\text{Br}$
1,5-Dibromoheptane	$\text{CH}_3\text{CHBr}(\text{CH}_2)_4\text{Br}$
1,6-Dibromoheptane	$\text{CH}_3\text{CHBr}(\text{CH}_2)_4\text{CH}_2\text{Br}$
1,7-Dibromoheptane	$\text{Br}(\text{CH}_2)_7\text{Br}$
2,2-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_4\text{CBr}_2\text{CH}_3$
2,3-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_3\text{CHBrCHBrCH}_3$
2,4-Dibromoheptane	$\text{CH}_3(\text{CH}_2)_2\text{CHBrCH}_2\text{CHBrCH}_3$
2,5-Dibromoheptane	$\text{CH}_3\text{CHBrCH}_2\text{CH}_2\text{CHBrCH}_2\text{CH}_3$
2,6-Dibromoheptane	$\text{CH}_3\text{CHBr}(\text{CH}_2)_3\text{CHBrCH}_3$
3,3-Dibromoheptane	$\text{CH}_3\text{CH}_2\text{CBr}_2(\text{CH}_2)_3\text{CH}_3$
3,4-Dibromoheptane	$\text{CH}_3\text{CH}_2\text{CHBrCHBr}(\text{CH}_2)_2\text{CH}_3$
3,5-Dibromoheptane	$\text{CH}_3\text{CH}_2\text{CHBrCH}_2\text{CHBrCH}_2\text{CH}_3$
4,4-Dibromoheptane	$(\text{CH}_3\text{CH}_2\text{CH}_2)_2\text{CBr}_2$

Table 2: IUPAC Names and Structures of Selected Branched-Chain Dibromoheptane Isomers

IUPAC Name	Molecular Structure
1,2-Dibromo-3,3-dimethylpentane[1]	(CH3)2C(C2H5)CHBrCH2Br
1,5-Dibromo-3,3-dimethylpentane[2]	BrCH2CH2C(CH3)2CH2CH2Br
1,5-Dibromo-3-ethylpentane[3]	BrCH2CH2CH(C2H5)CH2CH2Br
2,3-Dibromo-3-ethylpentane[4]	CH3CHBrCBr(C2H5)2
2,3-Dibromo-3-methylhexane[5]	CH3CH2CH2CBr(CH3)CHBrCH3
2,3-Dibromo-2,3-dimethylpentane[6]	CH3CH2CBr(CH3)CBr(CH3)2

Quantitative Data Presentation

This section summarizes the available physical and spectroscopic data for a selection of C7H14Br2 isomers in a structured format to facilitate comparison.

Table 3: Physical Properties of Selected Dibromoheptane Isomers

IUPAC Name	Boiling Point (°C)	Density (g/cm³)	Refractive Index
1,1-Dibromoheptane	225.6 at 760 mmHg[7]	1.51[7]	1.4980[7]
1,2-Dibromoheptane	228 at 760 mmHg[8]	1.51[8]	1.4986[8]
1,7-Dibromoheptane	255	1.51 at 25 °C	1.503
2,3-Dibromoheptane	224.92 (estimate)[9]	1.5944 (estimate)[9]	1.4992[9]
3,4-Dibromoheptane	-	-	-

Data for some isomers is limited or estimated.

Table 4: Spectroscopic Data for 1,7-Dibromoheptane

Proton (¹ H) NMR (CDCl ₃)	Chemical Shift (ppm)
-CH ₂ Br	3.410[10]
-CH ₂ -CH ₂ Br	1.860[10]
-CH ₂ -CH ₂ -CH ₂ Br	1.451[10]
Central -CH ₂ -	1.352[10]

Note: Specific peak assignments may vary slightly depending on the solvent and instrument frequency.

Experimental Protocols

Detailed methodologies for the synthesis of specific C₇H₁₄Br₂ isomers are crucial for reproducibility in a research setting.

Synthesis of 1,2-Dibromoheptane via Bromination of 1-Heptene

This protocol describes the electrophilic addition of bromine to 1-heptene to yield **1,2-dibromoheptane**. [11][12][13]

Materials:

- 1-Heptene
- Bromine
- Dichloromethane (CH₂Cl₂)
- Sodium thiosulfate solution (aqueous)
- Sodium bicarbonate solution (aqueous, saturated)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 1-heptene in dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in dichloromethane dropwise from a dropping funnel with continuous stirring. The disappearance of the bromine color indicates the progress of the reaction.
- After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at room temperature.
- Quench the reaction by adding sodium thiosulfate solution to remove any unreacted bromine.
- Transfer the mixture to a separatory funnel and wash sequentially with sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain crude **1,2-dibromoheptane**.
- The product can be further purified by vacuum distillation.

Synthesis of 1,7-Dibromoheptane from 1,7-Heptanediol

This protocol outlines the conversion of a diol to a dibromoalkane using hydrobromic acid.[14]

Materials:

- 1,7-Heptanediol
- Hydrobromic acid (48% aqueous solution)
- Concentrated sulfuric acid
- Sodium carbonate solution (saturated)
- Water
- Anhydrous calcium chloride
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

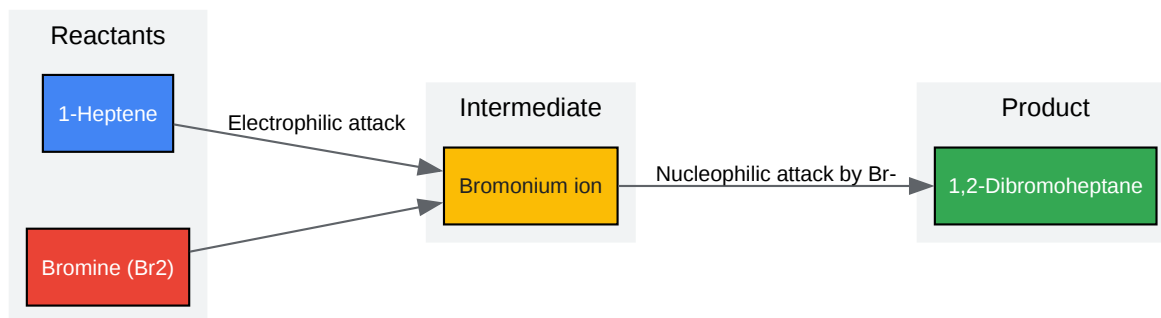
Procedure:

- To a round-bottom flask, add 48% hydrobromic acid and concentrated sulfuric acid.
- Add 1,7-heptanediol to the acidic solution.
- Heat the mixture to reflux for several hours.
- After cooling, transfer the mixture to a separatory funnel and separate the lower organic layer.
- Wash the organic layer with saturated sodium carbonate solution and then with water.
- Dry the crude product with anhydrous calcium chloride.
- Purify the 1,7-dibromoheptane by vacuum distillation.

Mandatory Visualizations

Reaction Pathway: Synthesis of 1,2-Dibromoheptane

The following diagram illustrates the electrophilic addition mechanism for the synthesis of **1,2-dibromoheptane** from 1-heptene.

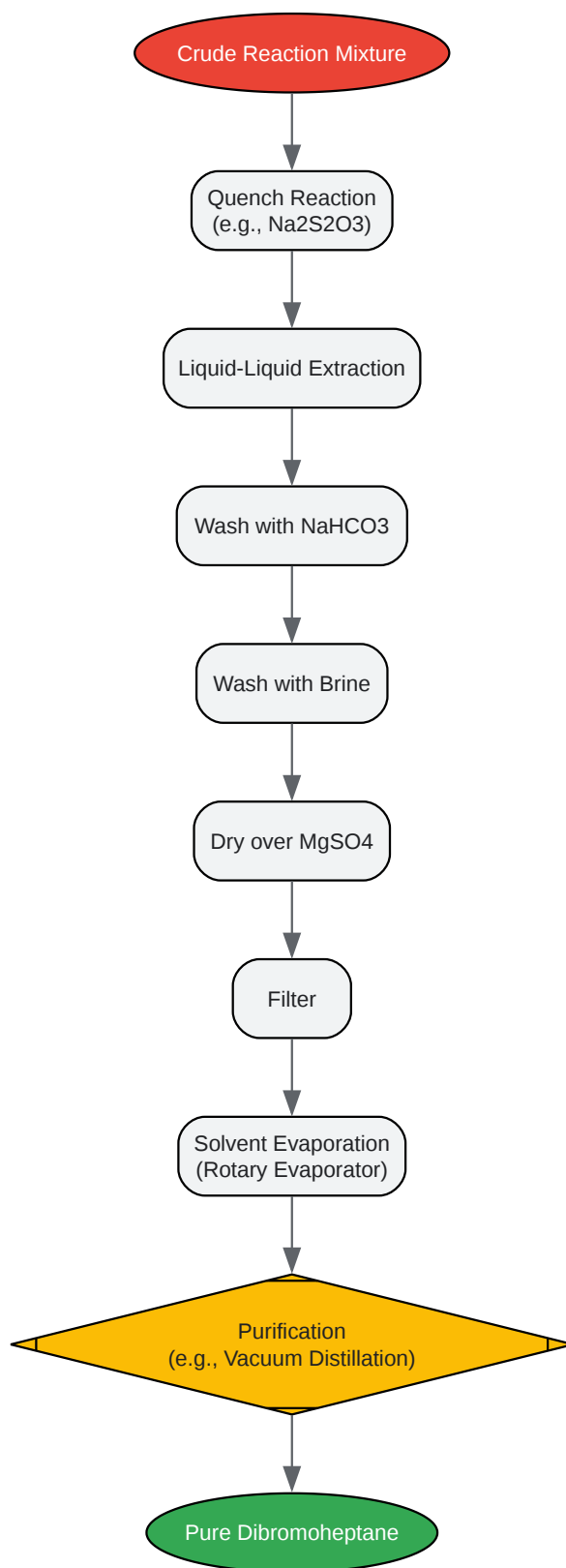


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Synthesis of **1,2-Dibromoheptane** via Electrophilic Addition.

Experimental Workflow: Purification of Dibromoheptane

The following diagram outlines a general workflow for the purification of a synthesized dibromoheptane isomer.



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General Purification Workflow for Dibromoheptanes.

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